

creating a bacterial library for glycoSNAP screening

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Compound of Interest

Compound Name: Glyco-snap-1

CAS No.: 188849-81-2

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Application Note: High-Throughput Engineering of N-Linked Glycosylation via GlycoSNAP

Executive Summary

The GlycoSNAP (Glycosylation of Secreted N-linked Acceptor Proteins) platform represents a paradigm shift in glycoengineering. Unlike traditional low-throughput Western blotting or complex mass spectrometry, GlycoSNAP utilizes a colony-blotting approach to screen hundreds of thousands of bacterial clones simultaneously.

This guide details the construction of bacterial libraries—specifically focusing on Oligosaccharyltransferase (OST) variants or Acceptor Protein mutants—and the subsequent screening protocol. The core principle relies on the *Campylobacter jejuni* glycosylation machinery functionally transferred into *Escherichia coli*, coupled with the YebF secretion system to export glycosylated proteins onto a capture membrane for direct immunological interrogation.^[1]

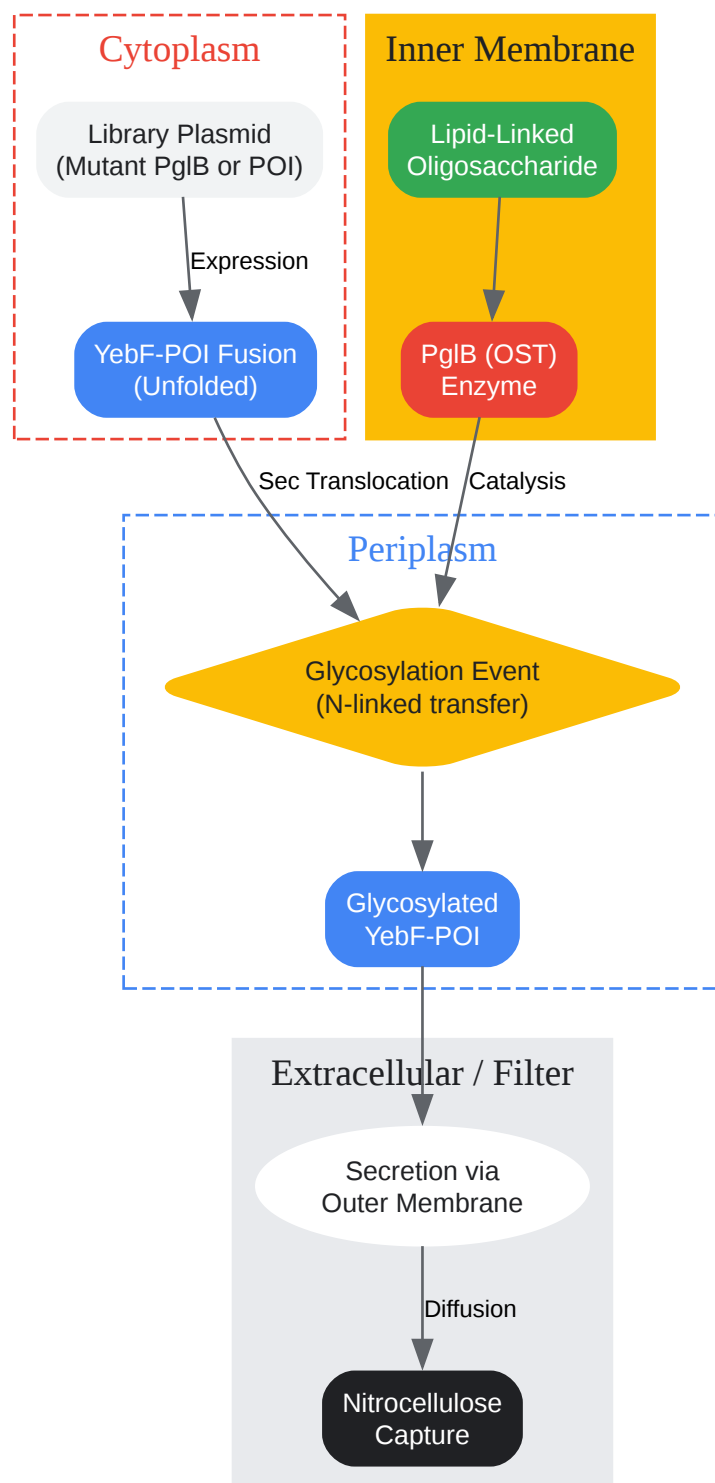
Scientific Basis & Mechanism

To engineer a bacterial library for GlycoSNAP, one must understand the tripartite system: the Host, the Glycosylation Machinery, and the Reporter.

The Biological Circuit

- The Host: *E. coli* (typically strain CLM24) lacking native O-antigen ligase (waaL) to prevent competition for lipid carriers.
- The Machinery (pgl locus): The *C. jejuni* pgl cluster encodes enzymes that assemble a lipid-linked oligosaccharide (LLO) on the inner membrane. The key enzyme, PglB (OST), transfers this glycan to an Asparagine residue in the sequon (D/E-X-N-Y-S/T) of a target protein in the periplasm.^[2]
- The Reporter (YebF): The target protein is fused to the C-terminus of YebF, a 10 kDa carrier protein that naturally traverses the outer membrane. This fusion allows the glycosylated target to be secreted into the culture medium and captured on a nitrocellulose filter placed on top of the agar.

Pathway Visualization



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Figure 1: The GlycoSNAP biological circuit. YebF chaperones the target protein through the periplasm (where PglB glycosylates it) to the extracellular filter.

Library Construction Protocol

The following protocol describes creating a library of PglB mutants (to relax specificity) or Target Proteins (to optimize sequons).

Materials

- Vector: pBAD or pTrc-based plasmid containing the pglB gene or the yebF-POI fusion.
- Mutagenesis Kit: GeneMorph II Random Mutagenesis Kit (Agilent) or degenerate primers (NNK) for saturation mutagenesis.
- Electrocompetent Cells: E. coli MC1061 or DH5 α (for library maintenance); CLM24 (for screening).
- Purification: Zymo DNA Clean & Concentrator.

Workflow: Error-Prone PCR (Random Mutagenesis)

- Target Definition: Amplify the pglB gene (approx. 2.2 kb) using primers flanking the catalytic domain or the peptide-binding groove.
- PCR Reaction:
 - Template: 100 ng plasmid DNA.
 - Polymerase: Mutazyme II DNA Polymerase.
 - Cycles: 30 cycles (adjust MnCl₂ concentration to target 1-3 mutations per kb).
- Digestion & Ligation:
 - Digest PCR products and the acceptor vector with NcoI and XhoI (or specific cloning sites).
 - Ligate at a 3:1 insert:vector ratio using T4 DNA Ligase (O/N at 16°C).
- Transformation:

- Electroporate into highly competent E. coli (efficiency > cfu/μg).
- Plate a small aliquot to calculate library size (Target: variants).
- Pool remaining recovery media and culture O/N; maxiprep to isolate the Library Plasmid Pool.

GlycoSNAP Screening Protocol

This is the critical "self-validating" step. The assay uses a double-membrane sandwich to capture secreted proteins while keeping the bacteria alive on the master plate.

Preparation of Screening Plates

- Base Agar: LB agar + Antibiotics (Ampicillin/Chloramphenicol) + 0.2% L-Arabinose (inducer for PglB) + 0.1 mM IPTG (inducer for YebF-POI).
- Membrane Sandwich:
 - Cut nitrocellulose membranes (0.45 μm) to fit Petri dishes.
 - Bottom Membrane: Sterile track-etched polycarbonate or polyester membrane (prevents cells from sticking to the capture blot).
 - Top Membrane: Nitrocellulose (Capture membrane).
 - Note: In many GlycoSNAP iterations, cells are plated directly on a porous master membrane, and the capture membrane is placed underneath or on top after colony growth. The most robust method is: Agar -> Nitrocellulose (Capture) -> Cells. Correction based on DeLisa Lab protocols: Cells are grown on a porous master filter (durapore) placed on agar. After colonies form, this master filter is lifted and placed on top of a nitrocellulose capture filter on an induction plate.

The "Lift and Capture" Workflow (Refined)

Step	Action	Duration	Critical Rationale
1. Transformation	Transform E. coli CLM24 (carrying pgl locus) with the Library Plasmid.	1 hr	Ensure CLM24 is competent; it is fragile due to waaL deletion.
2. Plating	Plate transformants onto 0.22 μ m Durapore (PVDF) membranes resting on LB Agar (Glucose, no inducer).	16 hr @ 37°C	Glucose suppresses expression to prevent toxicity during colony formation.
3. Induction	Prepare "Induction Plates" (LB Agar + Arabinose + IPTG). Place a Nitrocellulose membrane on the agar.	--	The nitrocellulose binds proteins secreted through the Durapore.
4. Sandwich	Transfer the Durapore membrane (colonies up) onto the Nitrocellulose membrane (on Induction Plate).	6-12 hr @ 30°C	Lower temp assists folding/secretion. Secreted YebF-POI passes through Durapore to Nitrocellulose.
5. Separation	Remove the Durapore membrane and place it on a fresh recovery plate (Master Plate).	Store @ 4°C	This preserves the live bacterial clones for retrieval.
6. Processing	Proceed with the Nitrocellulose membrane for immunodetection.	--	This membrane now contains the "imprint" of the library.

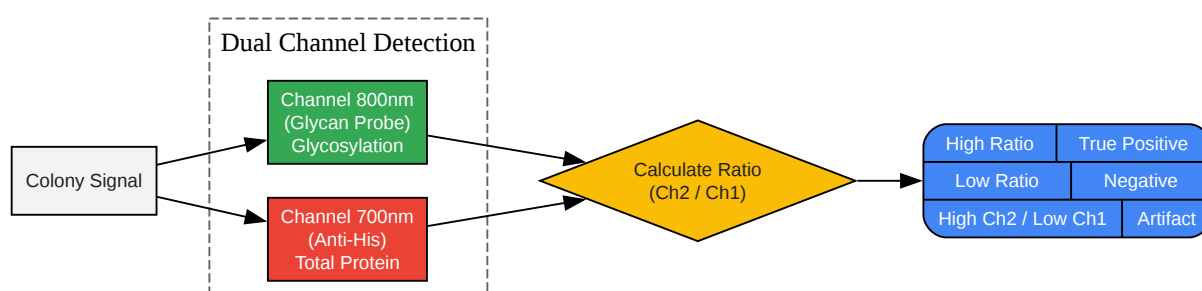
Immunodetection (The "Blot")

- Blocking: Block nitrocellulose in 5% BSA/TBST for 1 hr.
- Primary Antibody Cocktail (Multiplexing):
 - Anti-His-Dylight 680: Detects the YebF-POI fusion (Total Protein Normalization).
 - Glycan Probe (e.g., hR6 Serum or Biotin-Lectin): Detects the specific glycan (e.g., C. jejuni heptasaccharide).[2]
- Secondary Antibody:
 - Anti-Rabbit-IRDye 800 (if using serum).
 - Streptavidin-IRDye 800 (if using biotin-lectin).
- Imaging: Scan on LI-COR Odyssey or similar dual-channel scanner.

Data Analysis & Hit Selection

True hits are defined by the Ratio of Glycosylation Signal to Total Protein Signal.

Visualizing the Logic



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Figure 2: Logic flow for identifying hyper-active glycosylation mutants.

Interpretation Table

Observation	Ch 700 (Protein)	Ch 800 (Glycan)	Interpretation	Action
Dark Spot	High	High	Hit (Efficient Glycosylation)	Pick colony from Master Plate.
Red Spot	High	Low	Non-functional (Protein expressed, no glycan)	Discard.
Green Spot	Low	High	False Positive (Background binding or lysis)	Discard.
No Spot	Low	Low	Dead/No Expression	Discard.

Validation of Hits

Once "Dark Spot" colonies are picked from the Master Durapore membrane:

- Rescreen: Streak for single colonies and repeat GlycoSNAP to confirm phenotype.
- Periplasmic Extraction: Grow in liquid culture, perform periplasmic fractionation (osmotic shock).
- Western Blot: Run SDS-PAGE.[3] Glycosylated YebF-POI will migrate slower (shift in kDa) compared to unglycosylated control.
- Mass Spectrometry (Gold Standard): Purify His-tagged protein and perform ESI-MS to confirm the mass shift corresponding to the specific glycan (e.g., +1406 Da for *C. jejuni* heptasaccharide).

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